

Application Notes and Protocols for Suzuki Coupling Reactions Using 3-Bromophenetole

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Compound of Interest

Compound Name: 3-Bromophenetole

CAS No.: 2655-84-7

Cat. No.: B1265880

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Authored by a Senior Application Scientist

Introduction: The Strategic Importance of the Phenetole Moiety in Biaryl Scaffolds

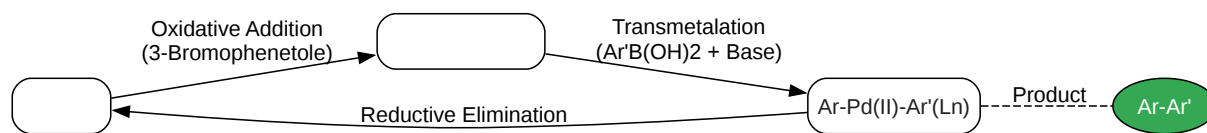
The Suzuki-Miyaura cross-coupling reaction stands as a pillar of modern organic synthesis, celebrated for its robustness and broad functional group tolerance in the creation of carbon-carbon bonds.^{[1][2][3]} This palladium-catalyzed reaction is particularly vital in the pharmaceutical industry for the synthesis of biaryl and heteroaryl structures, which are common motifs in biologically active molecules.^{[4][5][6]} **3-Bromophenetole** is a valuable and readily available building block for these syntheses. The phenetole group (an ethyl ether of a phenol) can significantly influence a molecule's pharmacokinetic properties, such as lipophilicity and metabolic stability, making it a desirable feature in drug design. This guide provides a comprehensive overview, detailed protocols, and practical insights for the successful application of **3-Bromophenetole** in Suzuki coupling reactions.

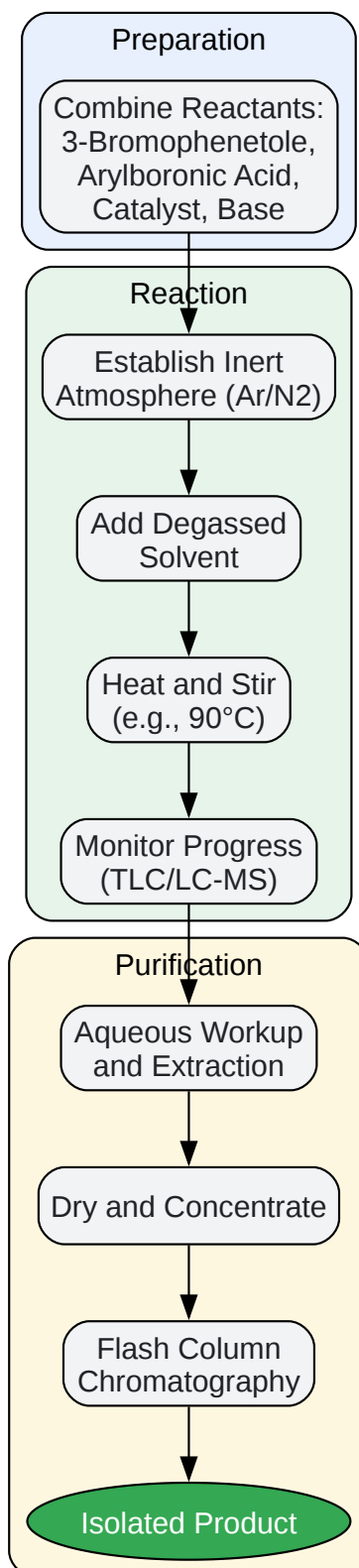
Mechanistic Underpinnings: A Self-Validating Catalytic Cycle

The efficacy of the Suzuki-Miyaura coupling lies in its well-defined catalytic cycle, which ensures the regeneration of the active catalyst.^{[1][2][7]} Understanding this mechanism is crucial for troubleshooting and optimizing reaction conditions.

The cycle comprises three fundamental steps:

- **Oxidative Addition:** The active Pd(0) catalyst initiates the cycle by inserting into the carbon-bromine bond of **3-Bromophenetole**, forming a Pd(II) intermediate. This is often the rate-determining step of the reaction.^[7]
- **Transmetalation:** In the presence of a base, the organic group from the boronic acid or ester is transferred to the palladium center, displacing the bromide. The base activates the organoboron reagent, making this transfer more facile.^{[2][8]}
- **Reductive Elimination:** The two organic partners on the palladium complex couple to form the desired biaryl product, and the Pd(0) catalyst is regenerated, thus completing the catalytic cycle.^{[1][2]}





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Sources

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